

Pyrimidine-5-boronic acid pinacol ester storage and handling

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Compound of Interest

Compound Name: *Pyrimidine-5-boronic acid pinacol ester*

Cat. No.: *B130267*

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An In-depth Technical Guide to the Storage and Handling of **Pyrimidine-5-boronic acid pinacol ester**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pyrimidine-5-boronic acid pinacol ester is a valuable reagent in organic synthesis, particularly in cross-coupling reactions such as the Suzuki-Miyaura coupling, for the formation of carbon-carbon bonds.[1] Its utility in the synthesis of complex molecules, including indole derivatives as selective Pim kinase inhibitors and inhibitors of TGF- β 1 and activin A signaling, underscores its importance in medicinal chemistry and drug development.[2] However, as a boronic acid derivative, its stability and reactivity necessitate careful storage and handling to ensure its integrity and to mitigate potential hazards. This guide provides a comprehensive overview of the best practices for the storage and handling of **pyrimidine-5-boronic acid pinacol ester**, including safety precautions, storage conditions, and handling procedures.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **pyrimidine-5-boronic acid pinacol ester** is fundamental to its safe handling and effective use.

Property	Value
Molecular Formula	C10H15BN2O2
Molecular Weight	206.05 g/mol [1] [3]
Appearance	White to off-white solid [1]
Melting Point	60-66°C [3]
Boiling Point	308.9°C at 760 mmHg [3]
Density	1.07 g/cm ³ [3]
CAS Number	321724-19-0 [1] [3]

Safety and Hazard Information

Pyrimidine-5-boronic acid pinacol ester is classified with specific hazard statements that require attention. All personnel handling this compound should be thoroughly familiar with its Safety Data Sheet (SDS).

Hazard Statements:

- H302: Harmful if swallowed.[\[4\]](#)
- H315: Causes skin irritation.[\[4\]](#)[\[5\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)[\[5\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)

Precautionary Statements: A comprehensive list of precautionary statements can be found in the product's SDS.[\[3\]](#)[\[6\]](#) Key precautions include avoiding breathing dust, washing hands thoroughly after handling, and wearing appropriate personal protective equipment (PPE).[\[3\]](#)[\[6\]](#)

Storage and Stability

Proper storage is critical to maintaining the quality and reactivity of **pyrimidine-5-boronic acid pinacol ester**.

Recommended Storage Conditions

The recommended storage conditions for **pyrimidine-5-boronic acid pinacol ester** vary depending on its form (solid or in solution).

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years[1]
Powder	4°C (Refrigerator)	2 years[1][4]
In Solvent	-80°C	6 months[1]
In Solvent	-20°C	1 month[1]

Key Storage Considerations:

- **Moisture Sensitivity:** Boronic acids and their esters are susceptible to hydrolysis. The container should be tightly closed and stored in a dry, well-ventilated place.[3]
- **Inert Atmosphere:** While not always explicitly stated for this specific compound in the search results, it is general best practice for boronic esters to be stored under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.
- **Light Sensitivity:** Although not specified, protection from light is a general good practice for storing chemical reagents.

Handling Procedures

Adherence to proper handling procedures is essential for user safety and for preserving the integrity of the compound.

Personal Protective Equipment (PPE)

When handling **pyrimidine-5-boronic acid pinacol ester**, the following PPE should be worn: [3][6]

- **Eye Protection:** Safety glasses with side-shields or goggles.

- Hand Protection: Compatible chemical-resistant gloves. Gloves must be inspected prior to use.^[7]
- Skin and Body Protection: A laboratory coat and other protective clothing as needed to prevent skin contact.
- Respiratory Protection: Use only in a well-ventilated area.^{[3][6]} If dust is generated, a NIOSH-approved respirator may be necessary.

General Handling Workflow

The following diagram illustrates a general workflow for handling **pyrimidine-5-boronic acid pinacol ester** in a laboratory setting.

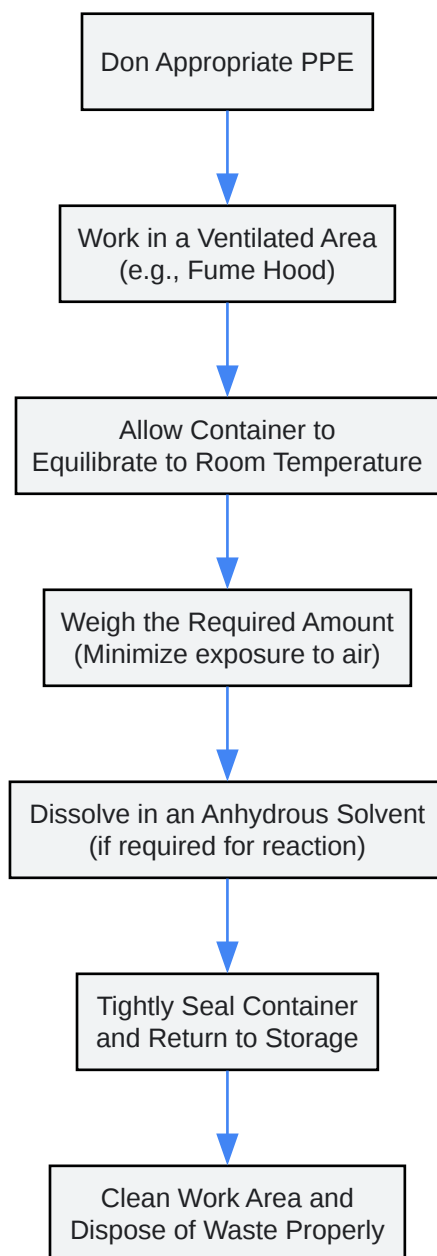


Figure 1: General Handling Workflow

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Figure 1: General Handling Workflow

Experimental Protocols

While specific, detailed experimental protocols for the use of **pyrimidine-5-boronic acid pinacol ester** were not found in the initial search, general best practices for handling air- and moisture-sensitive reagents should be followed.

Dissolution in Solvents

When preparing solutions of **pyrimidine-5-boronic acid pinacol ester**, it is crucial to use anhydrous solvents to prevent hydrolysis. Common solvents for Suzuki-Miyaura reactions include dimethylformamide (DMF), dioxane, and tetrahydrofuran (THF). Solubility in DMSO has been noted as 100 mg/mL, though ultrasonic assistance may be needed.^[1] It is also highlighted that hygroscopic DMSO can significantly impact solubility.^[1]

Troubleshooting and Stability Considerations

The primary degradation pathway for boronic acid pinacol esters is hydrolysis. The following decision tree can help in troubleshooting potential issues related to compound stability.

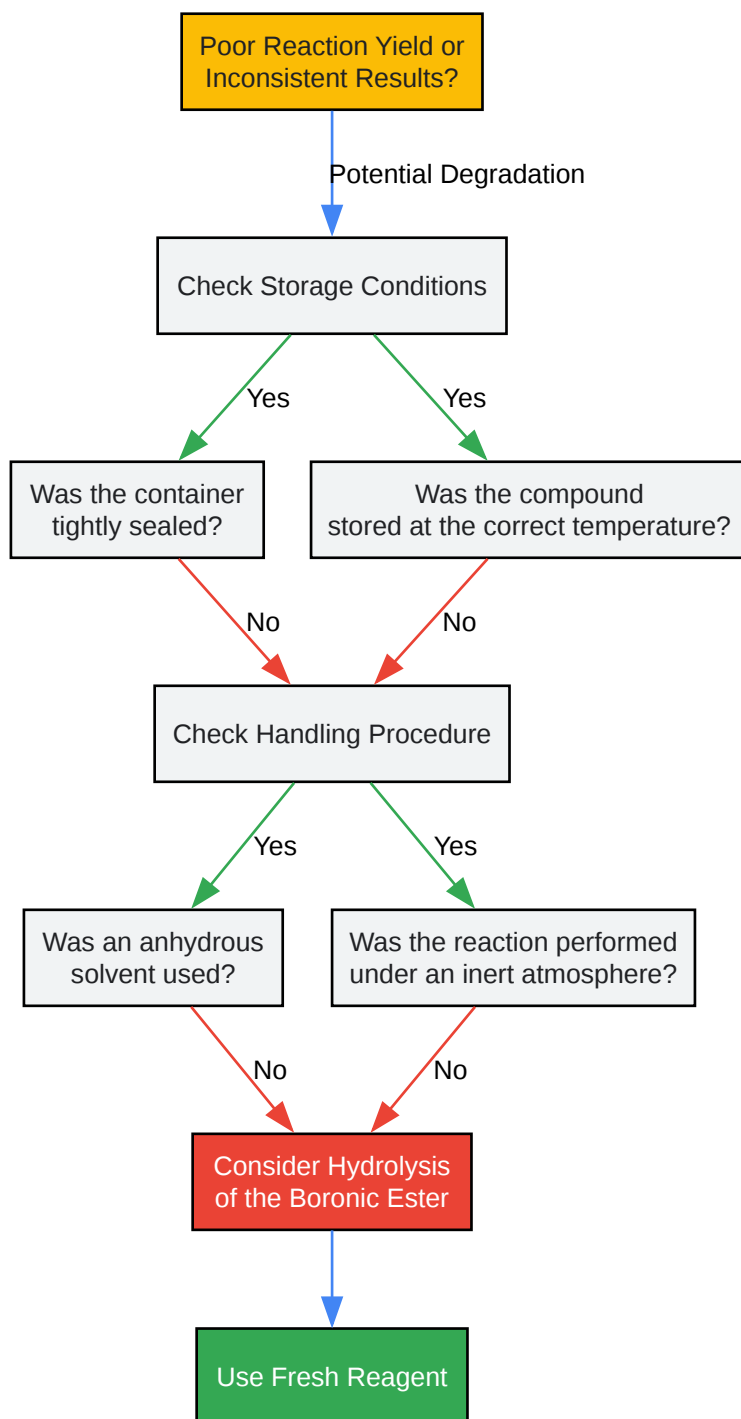


Figure 2: Stability Troubleshooting

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Figure 2: Stability Troubleshooting

First Aid Measures

In case of exposure, the following first aid measures should be taken:[3][6]

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor/physician.[3][6]
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[3][6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3][6]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[6]

Disposal Considerations

Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, national, and international regulations.[3][6] Avoid release to the environment.[7]

Conclusion

The effective and safe use of **pyrimidine-5-boronic acid pinacol ester** in research and development is contingent upon a thorough understanding of its properties and adherence to strict storage and handling protocols. By following the guidelines outlined in this document, researchers can ensure the integrity of the reagent, obtain reliable and reproducible results, and maintain a safe laboratory environment.

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